

Ethyl 4-amino-3,5-difluorobenzoate safety data sheet (SDS) information

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Compound of Interest

Compound Name: Ethyl 4-amino-3,5-difluorobenzoate

Cat. No.: B1433867

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An In-Depth Technical Guide to the Safe Handling of Ethyl 4-amino-3,5-difluorobenzoate

This guide provides a detailed examination of the safety data and handling protocols for **Ethyl 4-amino-3,5-difluorobenzoate** (CAS No. 1415920-00-1). Designed for researchers, scientists, and professionals in drug development, this document synthesizes available data to establish a robust framework for risk mitigation in a laboratory setting.

A Note on Data Extrapolation: Comprehensive toxicological and safety data for **Ethyl 4-amino-3,5-difluorobenzoate** are not extensively published. Therefore, this guide is built upon the foundational safety profile of its close structural analog, Ethyl 4-aminobenzoate (Benzocaine, CAS No. 94-09-7), while incorporating the specific hazard information available for the difluorinated compound. The fluorine substituents may alter the reactivity, metabolism, and toxicological profile of the molecule, and thus, a conservative approach to safety is imperative.

Chemical Identification and Core Properties

Ethyl 4-amino-3,5-difluorobenzoate is an aromatic ester, notable as a building block in medicinal chemistry, particularly in the synthesis of protein degraders.^[1] Its structural features—an aniline-like amino group and fluorine atoms ortho to it—dictate its chemical reactivity and inform its safety profile.

Property	Value	Source
IUPAC Name	ethyl 4-amino-3,5-difluorobenzoate	[2]
CAS Number	1415920-00-1	[1]
Molecular Formula	C ₉ H ₉ F ₂ NO ₂	[1][2]
Molecular Weight	201.17 g/mol	[1][2]
Physical State	Solid	[3]
Storage	Store at 2-8°C in a dark, inert atmosphere.	[4]

Hazard Identification and GHS Classification

While a complete GHS classification is not universally available, supplier data indicates the following hazards.[4][5] The classification for the parent compound, Ethyl 4-aminobenzoate, is also provided for a more comprehensive risk assessment.[6]

Hazard Statement (Ethyl 4-amino-3,5-difluorobenzoate)	Code
Harmful if swallowed	H302
Causes skin irritation	H315
Causes serious eye irritation	H319
Harmful if inhaled	H332
May cause respiratory irritation	H335

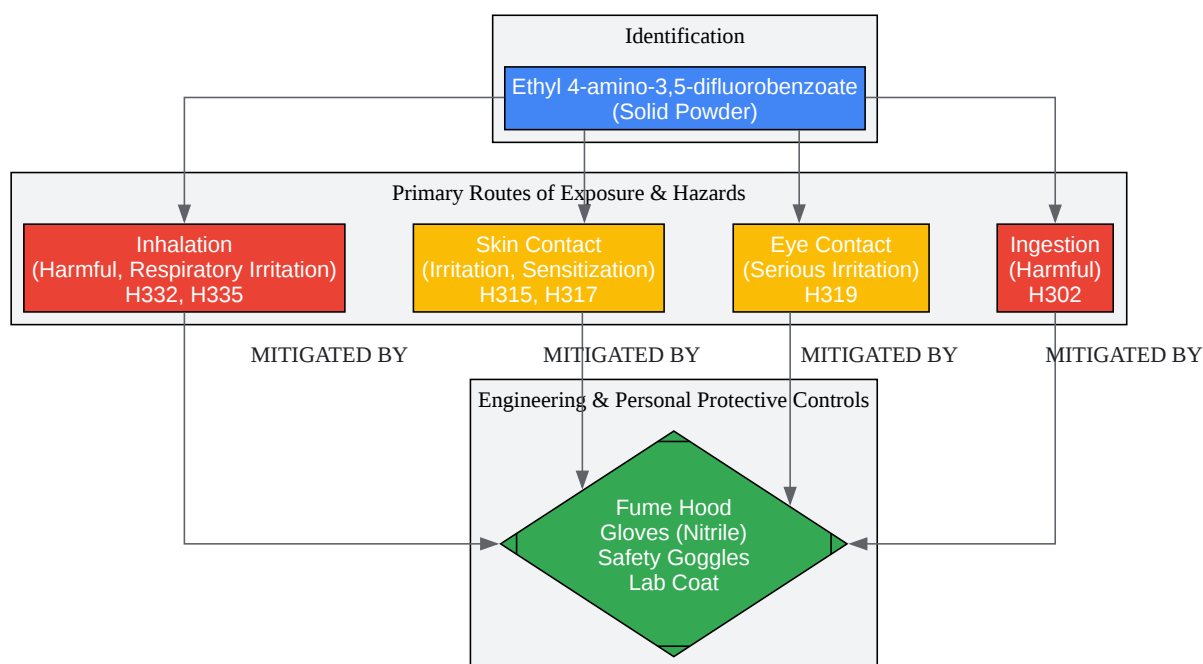
Analog Compound GHS Classification: Ethyl 4-aminobenzoate[6]

- Skin Irritation: Category 2 (H315)
- Eye Irritation: Category 2 (H319)

- Skin Sensitization: Category 1 (H317)

The primary hazards are associated with irritation to the skin, eyes, and respiratory tract upon direct contact or inhalation.[3][7] The potential for skin sensitization is a critical consideration, meaning that initial exposure may not produce a reaction, but subsequent exposures could lead to an allergic response.[6][7]

Hazard Communication Workflow



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Caption: Logical flow from substance identification to hazard mitigation.

Exposure Control and Personal Protection

A multi-layered approach to exposure control is essential. The primary causality behind these recommendations is the prevention of dust inhalation and direct contact with skin and eyes.

Engineering Controls

- Ventilation: All handling of solid **Ethyl 4-amino-3,5-difluorobenzoate** must be conducted in a certified chemical fume hood to control airborne dust and potential vapors.[3] The goal is to maintain exposure levels below any established occupational limits and prevent respiratory irritation.
- Safety Stations: A readily accessible and tested eyewash station and safety shower are mandatory in any laboratory where this compound is handled.

Personal Protective Equipment (PPE)

The selection of PPE is based on a thorough risk assessment of the procedures to be performed.

PPE	Specification	Rationale
Eye Protection	ANSI Z87.1-compliant safety goggles or a face shield if there is a splash hazard.[3][8]	Prevents eye contact with airborne particles, which can cause serious irritation.[3]
Hand Protection	Nitrile gloves. Dispose of contaminated gloves properly after use.[3]	Prevents skin irritation and potential absorption. Double-gloving is recommended for extended handling.
Skin/Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes.	Provides a barrier against accidental spills and contact with contaminated surfaces.
Respiratory Protection	A NIOSH-approved respirator with appropriate particulate filters may be required if engineering controls are insufficient or during spill cleanup.[3][9]	Protects against inhalation of harmful dust.[9]

Safe Handling, Storage, and Disposal Protocols

Step-by-Step Handling Protocol

- **Preparation:** Before handling, confirm that the chemical fume hood is operational and that all required PPE is correctly worn. Ensure emergency equipment is accessible.
- **Weighing and Transfer:** Conduct all weighing and transfers of the solid compound within the fume hood. Use a spatula for transfers and avoid creating dust.[3] If possible, use a containment balance enclosure.
- **Solution Preparation:** When dissolving the solid, add the solvent to the solid slowly to prevent splashing.
- **Post-Handling:** After handling, thoroughly wash hands with soap and water.[3] Decontaminate the work area, including the balance and any equipment used.

- Hygiene: Do not eat, drink, or smoke in the laboratory.[10]

Storage Requirements

- Conditions: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.[4][11] The recommended storage temperature is between 2-8°C.[4]
- Incompatibilities: Keep away from strong oxidizing agents, acids, and bases.[7][11]
- Environment: Protect from light and moisture.[12]

Disposal Considerations

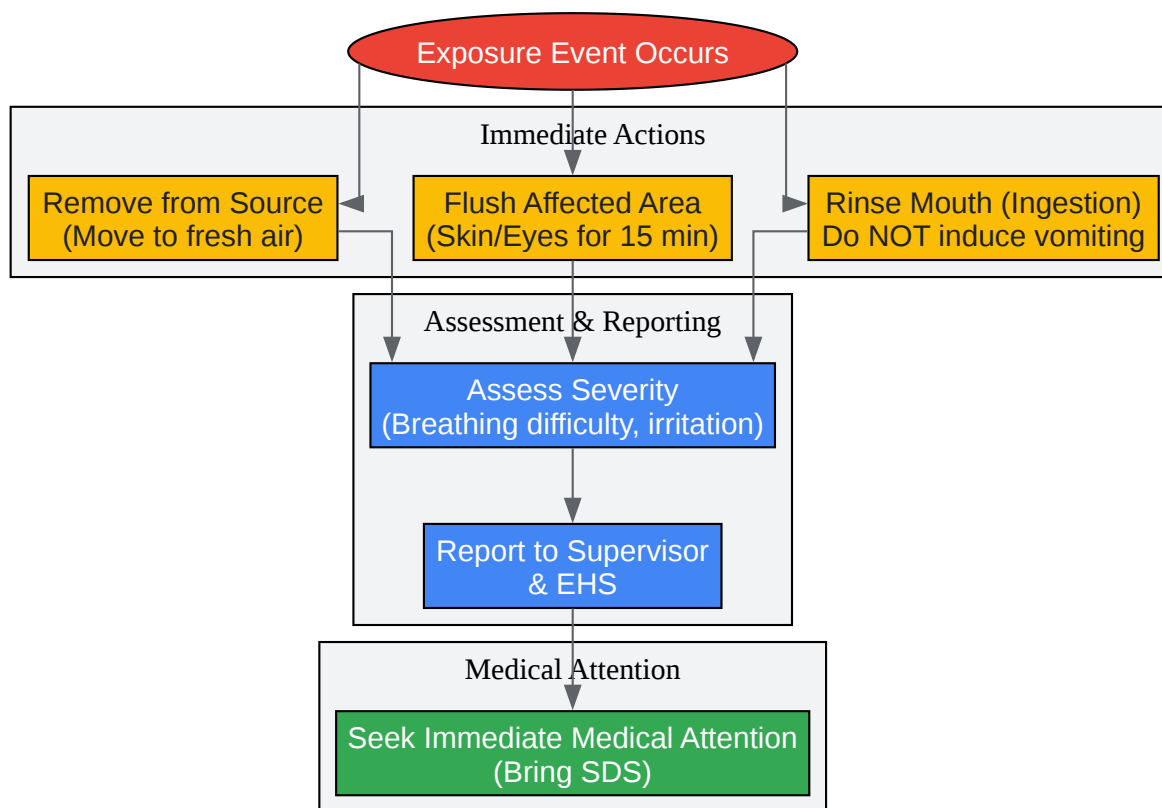
Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains or waterways.[3][9] Contaminated containers should be treated as hazardous waste.

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure.

Exposure Route	First Aid Measures
Inhalation	1. Immediately move the person to fresh air.[7] 2. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[7] 3. Seek immediate medical attention.[3]
Skin Contact	1. Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3][7] 2. If skin irritation or a rash occurs, seek medical attention. 3. Wash contaminated clothing before reuse.[7]
Eye Contact	1. Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][7] 2. Remove contact lenses if present and easy to do. Continue rinsing.[3] 3. Seek immediate medical attention.[7]
Ingestion	1. Do NOT induce vomiting.[7] 2. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water.[7] 3. Never give anything by mouth to an unconscious person.[3][9] 4. Seek immediate medical attention.[3]

Emergency Response Workflow



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Caption: Step-by-step workflow for responding to an exposure event.

Fire-Fighting and Stability Information

- **Flammability:** The compound is not considered flammable or combustible.[3] However, like many organic compounds, it can burn if exposed to high temperatures.
- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][9]
- **Hazardous Combustion Products:** Thermal decomposition may produce toxic fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[3][11]

- Firefighter Protection: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products.[3][9]
- Chemical Stability: The product is stable under recommended storage conditions.
- Conditions to Avoid: Avoid dust generation, excess heat, and exposure to incompatible materials.[7]

Toxicological and Ecological Information

Toxicological Profile

Detailed toxicological studies on **Ethyl 4-amino-3,5-difluorobenzoate** are lacking. The known health effects are primarily irritant properties.[3] Based on its analog, Ethyl 4-aminobenzoate, there is a potential for methemoglobinemia upon chronic or high-level exposure, a condition where the blood's ability to carry oxygen is reduced.[7][9] No components of the analog product are listed as carcinogens by IARC, ACGIH, NTP, or OSHA.[3]

Ecological Information

Data on the environmental impact of this specific compound is not available. However, the parent compound, Ethyl 4-aminobenzoate, is classified as harmful or toxic to aquatic life.[13] Therefore, it is crucial to prevent the release of **Ethyl 4-amino-3,5-difluorobenzoate** into the environment.[3] Do not let the product enter drains, soil, or waterways.[3]

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